

# Synthesis and characterization of 5-Fluoroisatoic anhydride

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## Compound of Interest

Compound Name: **5-Fluoroisatoic anhydride**

Cat. No.: **B128519**

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An In-depth Technical Guide to the Synthesis and Characterization of **5-Fluoroisatoic Anhydride**

For researchers, scientists, and professionals in drug development, **5-Fluoroisatoic Anhydride** (CAS No. 321-69-7) serves as a critical pharmaceutical intermediate.<sup>[1][2]</sup> Its utility is demonstrated in the synthesis of a range of bioactive compounds, including insulin secretagogues, HCV polymerase inhibitors, and anxiolytic agents.<sup>[1][2]</sup> This document provides a comprehensive overview of its synthesis and characterization.

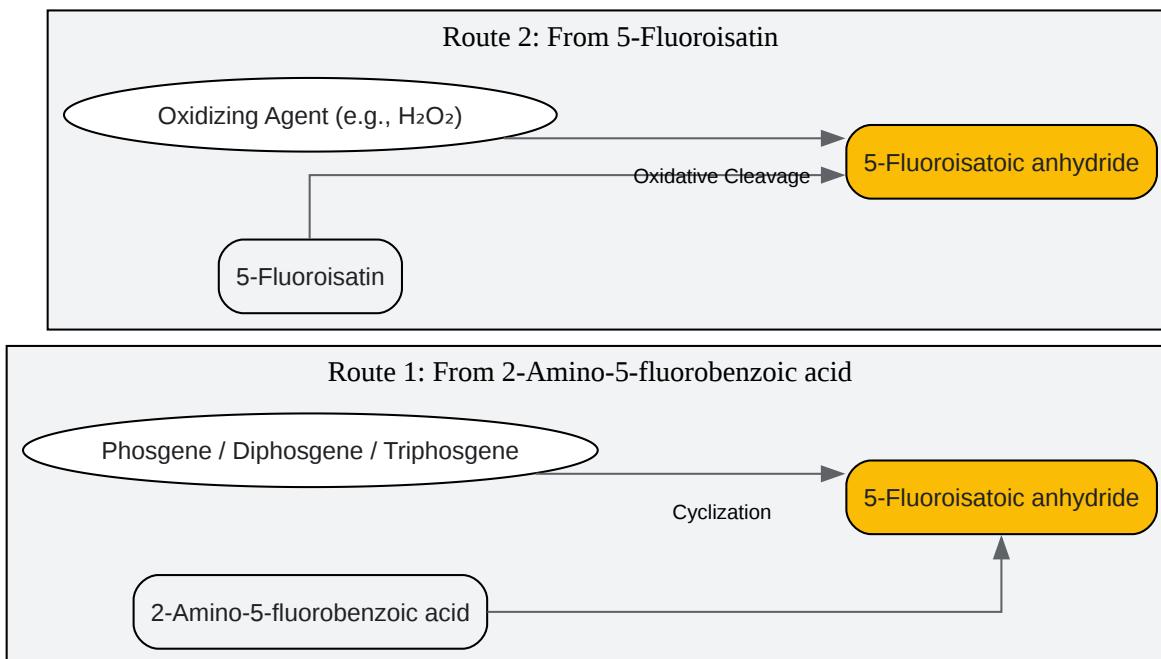
## Physicochemical Properties

**5-Fluoroisatoic anhydride** is an off-white to pale yellow solid with a crystalline powder form.<sup>[1][2][3]</sup> It is characterized by its solubility in organic solvents like Dimethyl Sulfoxide (DMSO) and general insolubility in water.<sup>[1][2][4]</sup>

Property	Value	Reference
CAS Number	321-69-7	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>8</sub> H <sub>4</sub> FNO <sub>3</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	181.12 g/mol	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Melting Point	259-262°C	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Density	~1.5 g/cm <sup>3</sup>	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Appearance	Off-white to pale yellow powder/solid	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Solubility	Soluble in DMSO, organic solvents; insoluble in water	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>

## Synthesis of 5-Fluoroisatoic Anhydride

The synthesis of **5-Fluoroisatoic anhydride** can be achieved through several pathways. The most common methods involve the cyclization of 2-amino-5-fluorobenzoic acid using phosgenating agents or the oxidation of 5-fluoroisatin derivatives.



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Synthesis routes to **5-Fluoroisatoic anhydride**.

## Experimental Protocol: Synthesis from 5-Fluoroindigo

A specific method for the preparation of **5-Fluoroisatoic anhydride** involves the oxidation of 5-fluoroindigo.<sup>[1]</sup>

Materials:

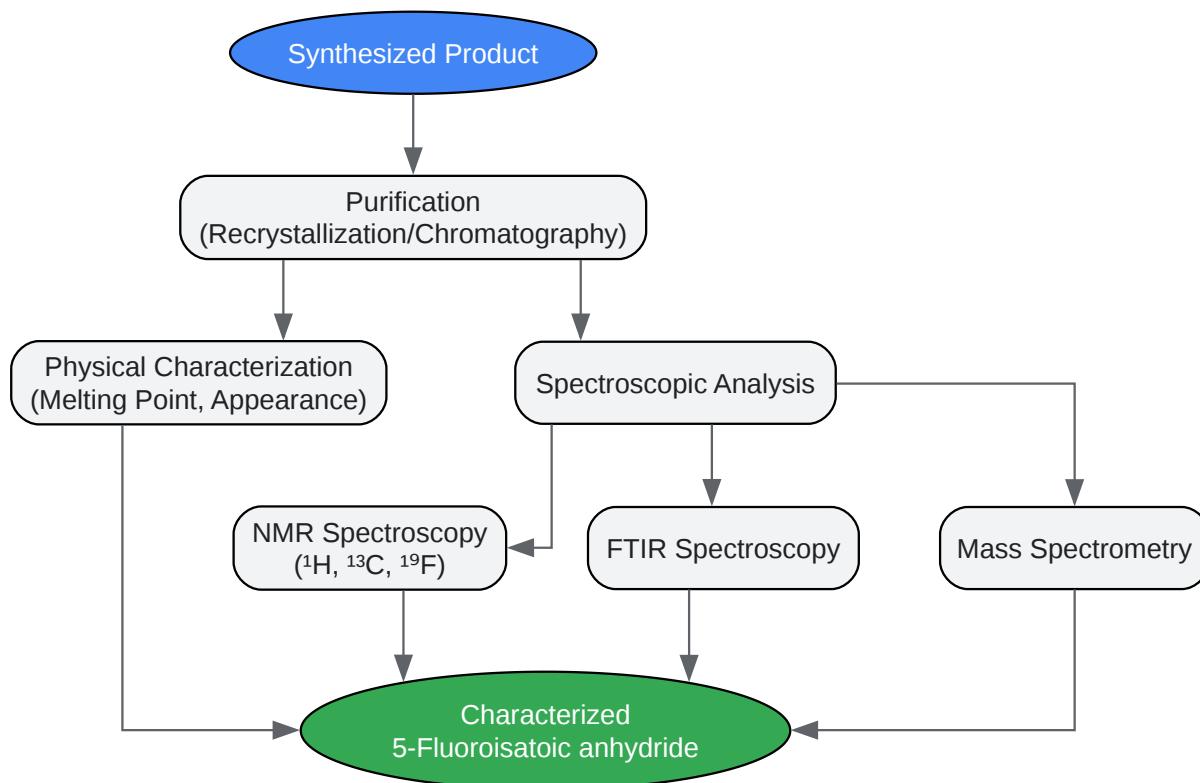
- 5-Fluoroindigo (20.62 g, 0.125 mol)
- Acetic anhydride (90.0 mL)
- Acetic acid (90 mL)
- Chromium(VI) oxide (20.36 g, 0.204 mol)

**Procedure:**

- In a 250 mL three-necked flask equipped with a magnetic stir bar and condenser, add acetic anhydride (90.0 mL), 5-fluoroindigo (20.62 g), and acetic acid (90 mL).[\[1\]](#)
- Heat the reaction mixture to 85°C in a water bath.[\[1\]](#)
- Add chromium(VI) oxide (20.36 g) in small portions to the red solution over a period of 40 minutes.[\[1\]](#)
- After the addition is complete, continue stirring the mixture for an additional 15 minutes.[\[1\]](#)
- Cool the reaction mixture to 10°C in an ice bath to induce crystallization.[\[1\]](#)
- Filter the resulting solid, wash, and dry to obtain **5-Fluoroisatoic anhydride**.

## Characterization of **5-Fluoroisatoic Anhydride**

The structural confirmation and purity assessment of the synthesized **5-Fluoroisatoic anhydride** are typically performed using a combination of spectroscopic techniques.



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General workflow for characterization.

## Spectroscopic Data

### <sup>1</sup>H Nuclear Magnetic Resonance (NMR) Spectroscopy

The <sup>1</sup>H NMR spectrum provides information on the hydrogen environment within the molecule.

Chemical Shift ( $\delta$ ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
11.19	s (br)	-	1H (NH)
7.36	dd	8.4, 2.6	1H (Ar-H)
6.87	dt	8.4, 2.2	1H (Ar-H)
6.74	dd	9.3, 2.2	1H (Ar-H)

Spectrum recorded in  
DMSO-d<sub>6</sub>.<sup>[1]</sup>

### Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in the molecule. While specific peak values are not detailed in the provided search results, a typical IR spectrum of an isatoic anhydride would show characteristic absorption bands for the N-H bond, aromatic C-H bonds, and the two carbonyl (C=O) groups of the anhydride functionality. An FTIR spectrum has been recorded using a KBr-pellet technique.<sup>[6]</sup>

### Mass Spectrometry (MS)

Mass spectrometry is employed to determine the molecular weight of the compound. For **5-Fluoroisatoic anhydride** (C<sub>8</sub>H<sub>4</sub>FNO<sub>3</sub>), the expected exact mass is approximately 181.0175 g/mol.<sup>[5][6]</sup>

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## References

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